

Application Note: Cell Permeability and Target Engagement of PROTAC IRAK4 Degrader-5

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Compound of Interest

Compound Name: *PROTAC IRAK4 degrader-5*

Cat. No.: *B11935589*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Interleukin-1 Receptor-Associated Kinase 4 (IRAK4) is a critical serine/threonine kinase that functions as a master regulator in the innate immune response. It is a key component of the signaling pathways downstream of Toll-like receptors (TLRs) and IL-1 receptors (IL-1R).^{[1][2][3]} Upon activation, IRAK4 acts as both a kinase and a scaffold protein, leading to the activation of NF-κB and MAPK pathways and the subsequent production of pro-inflammatory cytokines.^{[1][4][5][6]} Due to its central role, IRAK4 is a promising therapeutic target for various autoimmune diseases, inflammatory disorders, and cancers.^{[4][7]}

Proteolysis-targeting chimeras (PROTACs) are a novel therapeutic modality that induces the degradation of target proteins rather than merely inhibiting them.^{[8][9]} These heterobifunctional molecules consist of a ligand for a target protein and a ligand for an E3 ubiquitin ligase, joined by a chemical linker.^{[10][11]} By bringing the target protein and E3 ligase into proximity, PROTACs trigger the ubiquitination and subsequent degradation of the target by the proteasome.^{[6][9]} This approach can eliminate both the kinase and scaffolding functions of IRAK4, potentially offering a more profound therapeutic effect than small molecule inhibitors.^[7]

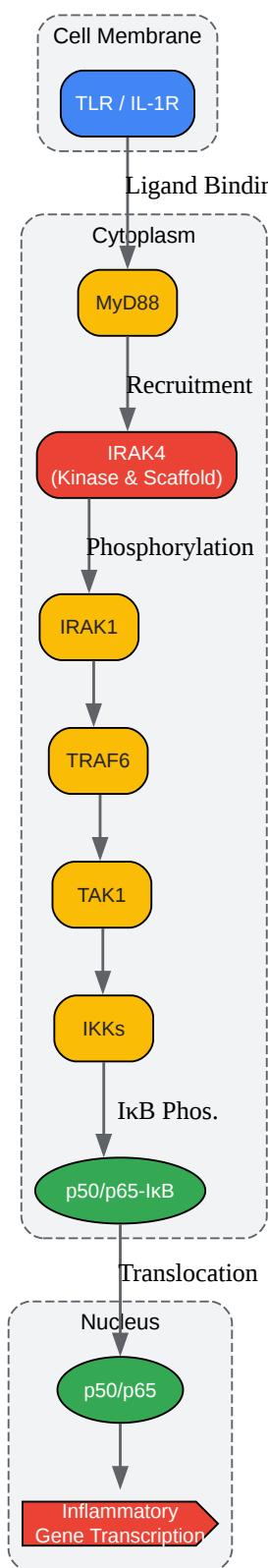
PROTAC IRAK4 degrader-5 is a Cereblon (CRBN)-based heterobifunctional degrader designed to target IRAK4 for proteasomal degradation.^{[12][13][14]} A critical challenge in PROTAC development is ensuring adequate cell permeability to reach the intracellular target, as these molecules often have high molecular weights that hinder membrane passage.^{[8][15]}

This application note provides a detailed protocol for assessing the cell permeability and intracellular target engagement of **PROTAC IRAK4 degrader-5** using the NanoBRET™ Target Engagement (TE) Assay. This method allows for the quantitative measurement of compound binding to the CRBN E3 ligase in both live and permeabilized cells, providing a direct assessment of intracellular availability.[16][17][18] A complementary protocol for confirming IRAK4 degradation via Western Blot is also provided.

Signaling Pathways and Experimental Principles

IRAK4 Signaling Pathway

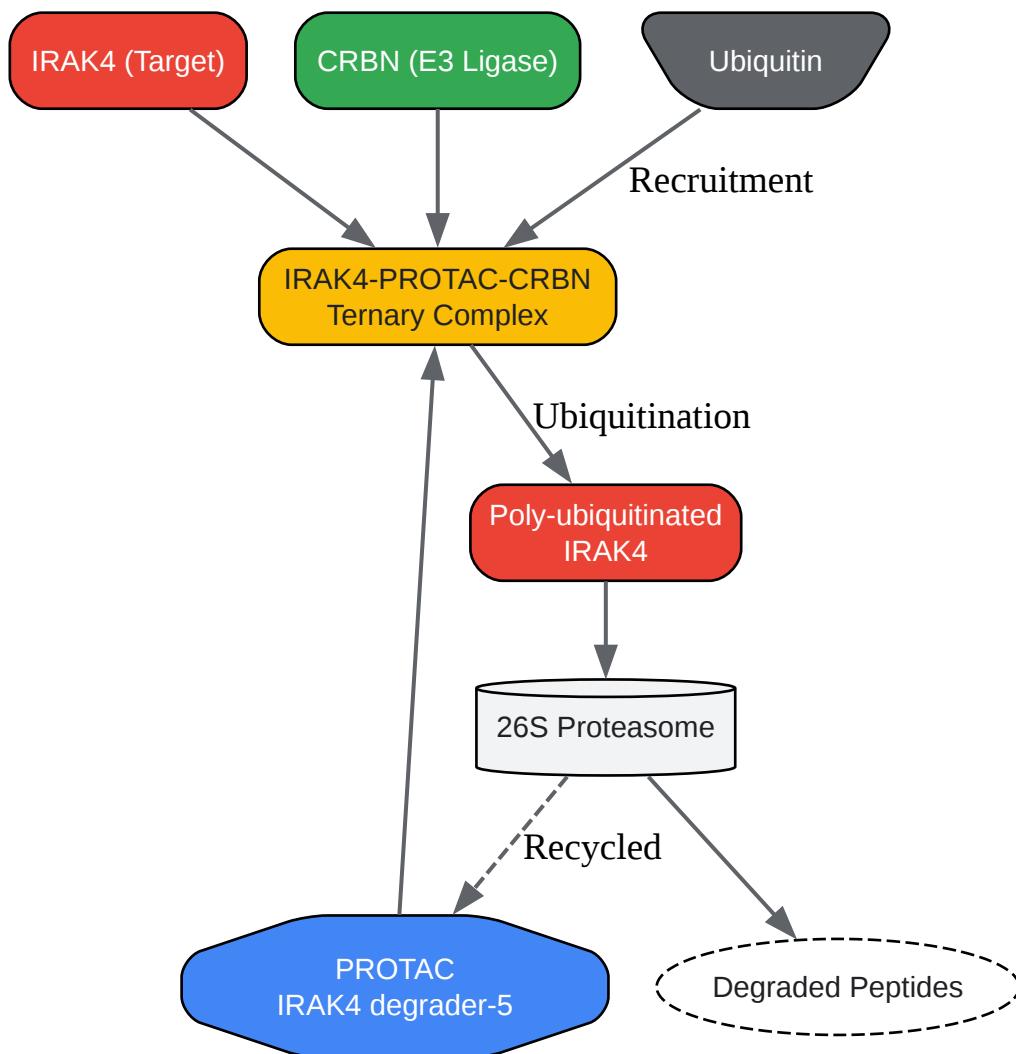
IRAK4 is the master kinase in the MyD88-dependent signaling cascade. Ligand binding to TLRs or IL-1Rs recruits the MyD88 adaptor protein, which in turn recruits and activates IRAK4. [2][4] Activated IRAK4 phosphorylates IRAK1, initiating a downstream cascade that involves TRAF6, TAK1, and ultimately leads to the activation of transcription factors like NF-κB, culminating in the expression of inflammatory genes.[1][19]

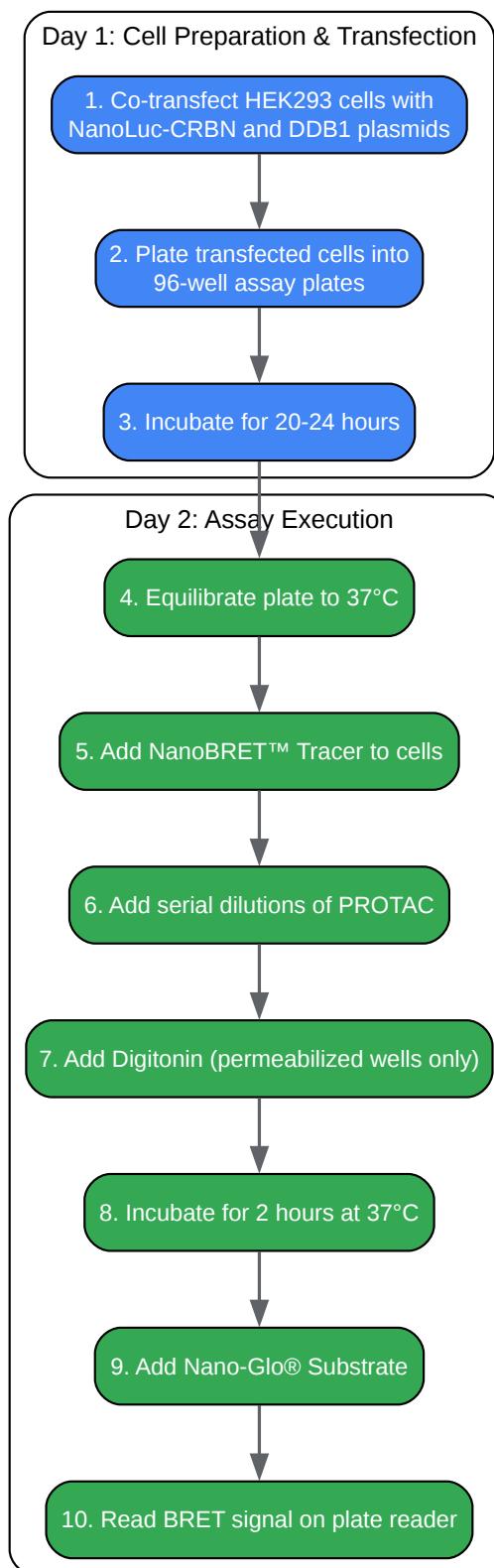
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Caption: IRAK4 signaling cascade initiated by TLR/IL-1R activation.

PROTAC IRAK4 Degrader-5 Mechanism of Action

PROTAC IRAK4 degrader-5 acts as a molecular bridge, simultaneously binding to IRAK4 and the CRBN E3 ligase. This induced proximity facilitates the formation of a ternary complex, leading to the transfer of ubiquitin from the E2-ubiquitin complex to IRAK4. The poly-ubiquitinated IRAK4 is then recognized and degraded by the 26S proteasome, and the PROTAC molecule is released to repeat the cycle.[8][9][20]



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